

# Personal protective equipment for handling 3-Buten-2-OL

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## Compound of Interest

Compound Name: 3-Buten-2-OL

Cat. No.: B146109

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## Essential Safety and Handling Guide for 3-Buten-2-ol

For Immediate Reference by Laboratory Professionals

This guide provides critical safety, handling, and disposal protocols for **3-Buten-2-ol** (CAS No. 598-32-3), a highly flammable and hazardous chemical. Adherence to these procedures is essential for ensuring a safe laboratory environment.

## Hazard Identification and Classification

**3-Buten-2-ol** is classified as a hazardous substance with the following primary risks:

- Flammability: Highly flammable liquid and vapor.[[1](#)][[2](#)]
- Acute Toxicity: Harmful if swallowed, in contact with skin, or if inhaled.[[1](#)]
- Skin Corrosion/Irritation: Causes skin irritation.[[1](#)][[2](#)]
- Serious Eye Damage/Irritation: Causes serious eye damage.[[1](#)][[2](#)]
- Specific Target Organ Toxicity (Single Exposure): May cause respiratory irritation.[[1](#)]

Signal Word: Danger[[1](#)]

## Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **3-Buten-2-ol** to minimize exposure and ensure personal safety.

| Protection Type          | Specific Equipment  | Standards & Regulations  |
|--------------------------|---|--|
| Eye and Face Protection  | Chemical goggles or safety glasses. A face shield is also recommended.  | 29 CFR 1910.133: Eye and Face Protection <a href="#">[1]</a>   |
| Hand Protection          | Protective gloves. Inspect gloves prior to use and use proper removal techniques.                                     | 29 CFR 1910.138: Hand Protection; Regulation (EU) 2016/425; EN 374 <a href="#">[1]</a> <a href="#">[2]</a> |
| Skin and Body Protection | Wear suitable protective clothing to prevent skin contact.  | ---  |
| Respiratory Protection   | In case of inadequate ventilation, wear respiratory protection. A dust mask type N95 (US) or equivalent is suggested. | 29 CFR 1910.134: Respiratory Protection <a href="#">[1]</a>  |
| Foot Protection          | Safety shoes are recommended.   | 29 CFR 1910.136: Foot Protection <a href="#">[1]</a>   |

## Safe Handling and Storage Protocols

Proper handling and storage are critical to prevent accidents and exposure.

### Engineering Controls:

- Work in a well-ventilated area.[\[1\]](#)
- Ensure that emergency eye wash fountains and safety showers are readily accessible in the immediate vicinity of any potential exposure.[\[1\]](#)

- Use explosion-proof electrical, ventilating, and lighting equipment.[3][4]

#### Handling Procedures:

- Avoid breathing fumes, mist, spray, and vapors.[1]
- Avoid contact with skin and eyes.[1]
- Keep away from heat, sparks, open flames, and other ignition sources.[1][2]
- Use only non-sparking tools.[1][3]
- Properly ground and bond containers and receiving equipment to prevent static electricity.[1][2]
- Do not eat, drink, or smoke when using this product.[1][2]
- Wash hands thoroughly after handling.[1][2]

#### Storage Conditions:

- Store in a cool, dry, and well-ventilated place.[1][2]
- Keep the container tightly closed when not in use.[1][2]
- Store locked up.[2][3]
- This substance is light-sensitive.[1]
- Incompatible materials to avoid include acids, acid chlorides, acid anhydrides, and strong oxidizing agents.[1]

## Emergency and Disposal Procedures

Immediate and appropriate action during an emergency is crucial. Proper disposal prevents environmental contamination.

#### First-Aid Measures:

| Exposure Route | First-Aid Procedure  |
|----------------|--|
| Inhalation     | Remove the person to fresh air and keep them comfortable for breathing. If not breathing, give artificial respiration. Get immediate medical advice/attention.[1]                    |
| Skin Contact   | Wash with plenty of soap and water. Take off immediately all contaminated clothing and wash it before reuse. Get immediate medical advice/attention.[1]                              |
| Eye Contact    | Immediately flush eyes thoroughly with water for at least 15 minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Get immediate medical advice/attention.[1] |
| Ingestion      | Do NOT induce vomiting. Rinse mouth out with water. Never give anything by mouth to an unconscious person. Get immediate medical advice/attention.[1]                                |

#### Spill and Leak Procedures:

- Minor Spills: Remove all ignition sources. Absorb the spill with a dry chemical absorbent and sweep or shovel it into an appropriate container for disposal. Ventilate the area.[1]
- Major Spills: Evacuate unnecessary personnel and move upwind.[5] Ensure adequate ventilation. Stop the leak if it is safe to do so. Dike the area for recovery or absorb with appropriate material. Use explosion-proof equipment for cleanup.[1]

#### Disposal Plan:

- Dispose of contents and containers in accordance with licensed collector's sorting instructions.[1]
- This material may be sent to an authorized incinerator equipped with an afterburner and a flue gas scrubber.[1]

- Do not allow the product to enter drains.[2][6]

## Physical and Chemical Properties

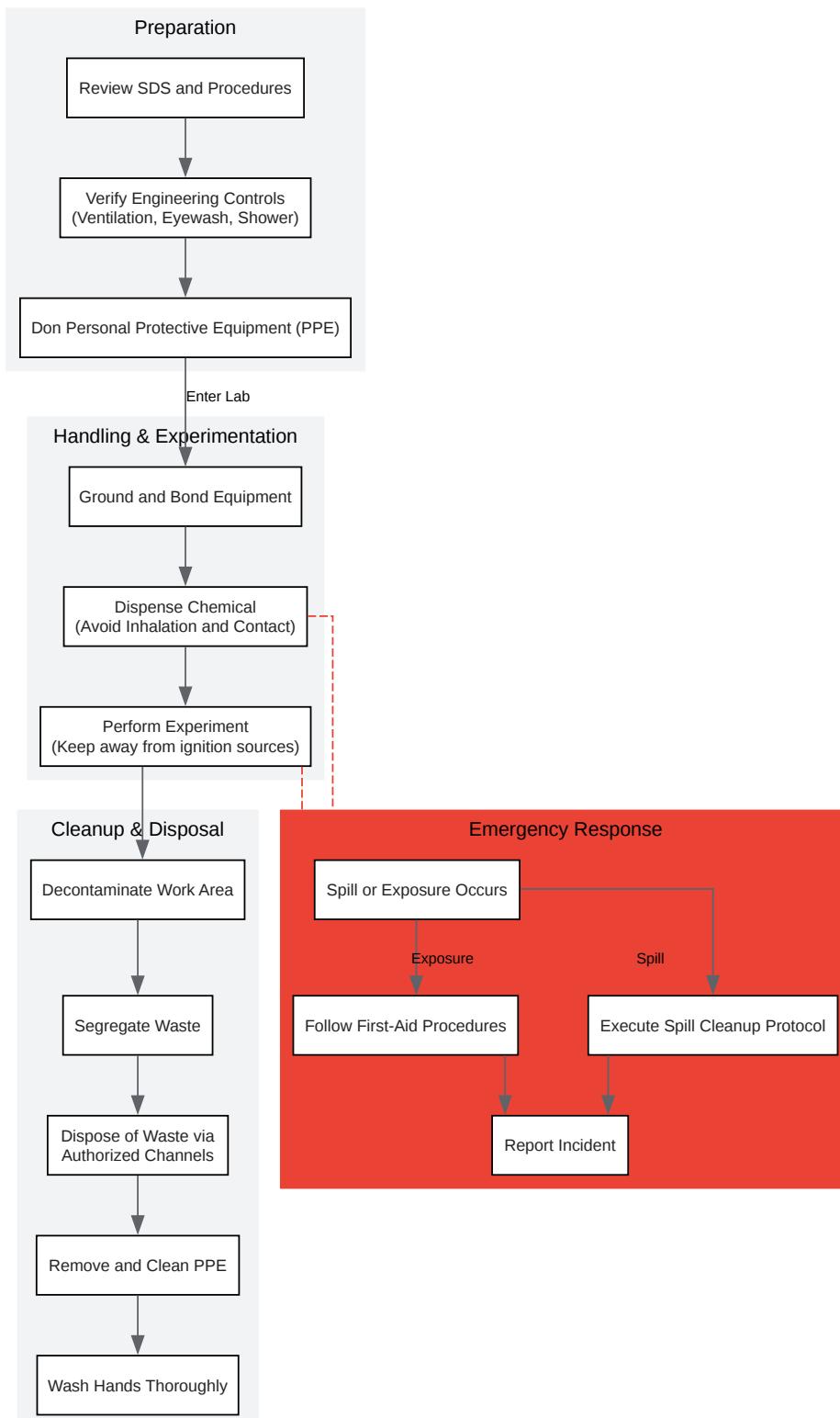
A summary of key quantitative data for **3-Buten-2-ol**.

| Property          | Value                                   |
|-------------------|---|
| CAS Number        | 598-32-3[1]                             |
| Molecular Formula | C4H8O[1]                                |
| Molecular Weight  | 72.11 g/mol [6]                         |
| Appearance        | Colorless to light yellow liquid.[7][8] |
| Boiling Point     | 96-97 °C (lit.)                         |
| Flash Point       | 15 °C (59 °F) - closed cup              |
| Density           | 0.824 g/cm <sup>3</sup> at 20 °C        |

## Safe Handling Workflow

The following diagram illustrates the logical workflow for the safe handling of **3-Buten-2-ol** from preparation to disposal.

## Safe Handling Workflow for 3-Buten-2-ol

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